

Solving solubility problems of D&C Red No. 7 in aqueous solutions

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Compound of Interest

Compound Name: Red 7

Cat. No.: B1170729

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Technical Support Center: D&C Red No. 7 Aqueous Solutions

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with D&C Red No. 7 in aqueous solutions. As D&C Red No. 7 is a calcium lake pigment, it is practically insoluble in water; therefore, this guide focuses on achieving stable dispersions.

Frequently Asked Questions (FAQs)

Q1: What is D&C Red No. 7 and why is it difficult to dissolve in water?

D&C Red No. 7 is a synthetic pigment, specifically the calcium salt of 3-hydroxy-4-[(4-methyl-2-sulfophenyl)azo]-2-naphthalenecarboxylic acid.^{[1][2]} It is classified as a "lake" pigment, which means it is a dye that has been precipitated onto an insoluble substratum.^{[1][2]} This laking process renders the pigment virtually insoluble in water.^[2] Therefore, the challenge in aqueous systems is not to dissolve it but to create a fine, stable dispersion of the pigment particles.

Q2: What is the difference between a solution and a dispersion?

A solution is a homogeneous mixture where the solute (e.g., a dye) is completely dissolved in the solvent (e.g., water) at a molecular level. A dispersion is a heterogeneous system where fine particles of a substance (e.g., a pigment) are distributed throughout another substance

(e.g., water) but are not dissolved. In the case of D&C Red No. 7 in water, the goal is to achieve a stable dispersion of the pigment particles.

Q3: What are the typical applications of D&C Red No. 7?

D&C Red No. 7 is approved for use in drugs and cosmetics.^[3] It is commonly found in products such as lipsticks, nail lacquers, and face makeup.^[4]^[5] In the United States, it is not permitted for use in eye makeup.^[4]

Troubleshooting Guide

Issue 1: D&C Red No. 7 particles are clumping together (aggregating) in my aqueous formulation.

- Cause: Pigment particles have a natural tendency to attract each other (van der Waals forces) and form larger clusters, or aggregates, in a liquid medium. This is especially common in aqueous systems without the proper stabilizing agents.
- Solution:
 - Use of Dispersants: Incorporate a suitable dispersant (surfactant or polymer) into your formulation. Dispersants work by adsorbing onto the surface of the pigment particles, creating a repulsive barrier (either steric or electrostatic) that prevents them from aggregating. The choice of dispersant will depend on the specific requirements of your formulation.
 - High-Shear Mixing: Employ high-shear mixing techniques, such as homogenization or ultrasonication, to break down existing agglomerates and ensure a fine distribution of the pigment particles.
 - pH Adjustment: The surface charge of the pigment particles can be pH-dependent. Experimenting with pH adjustments may help to increase particle repulsion and improve dispersion stability.

Issue 2: The color of my D&C Red No. 7 dispersion is not consistent or appears weak.

- Cause: Poor dispersion quality, where the pigment particles are not sufficiently deagglomerated, can lead to a weaker and inconsistent color appearance. The particle size of the pigment has a direct impact on its color strength and undertone.
- Solution:
 - Optimize Milling/Dispersion Process: The duration and intensity of the dispersion process (e.g., bead milling, sonication) are critical.^[6] A longer milling time or higher energy input can break down agglomerates into smaller, more uniform particles, leading to better color development.^[6]
 - Proper Wetting of the Pigment: Ensure the pigment is properly "wetted" by the solvent or a wetting agent before the main dispersion step. For oil-based systems, it is recommended to wet the pigment in oil first.^{[4][5]} For aqueous systems, a hydrophilic surface treatment or a suitable wetting agent can be beneficial.
 - Particle Size Analysis: Use particle size analysis techniques (e.g., dynamic light scattering) to monitor the effectiveness of your dispersion process and ensure you are achieving the desired particle size distribution.

Issue 3: The D&C Red No. 7 particles are settling out of the suspension over time.

- Cause: Due to their density, pigment particles will eventually settle out of a liquid medium if the dispersion is not adequately stabilized. This is governed by Stokes' Law.
- Solution:
 - Viscosity Modification: Increase the viscosity of the aqueous phase by adding a rheology modifier (thickener). A more viscous medium will slow down the settling of the pigment particles.
 - Use of Stabilizers: In addition to dispersants, other stabilizers can be used to create a network structure within the liquid that helps to suspend the particles.
 - Reduce Particle Size: Smaller particles will settle more slowly than larger ones. Optimizing your dispersion process to achieve a finer particle size will improve stability.

Data Presentation

Table 1: Solubility and Dispersibility of D&C Red No. 7

Solvent/Medium	Solubility/Dispersibility	Notes	Reference
Water	Virtually Insoluble	Forms a dispersion, not a solution.	[2]
Oils	Partially Soluble/Dispersible	Often used in oil-based cosmetic formulations. Recommended to wet in oil before use.	[4][5]
Organic Solvents	Soluble	The pure dye is soluble in some organic solvents.	[7]
Aqueous Solutions with Dispersants	Dispersible	Stability and quality of dispersion depend on the type of dispersant and processing conditions.	[8][9]

Experimental Protocols

Protocol: Preparation of an Aqueous Dispersion of D&C Red No. 7

This protocol provides a general methodology for preparing a lab-scale aqueous dispersion of D&C Red No. 7.

Materials:

- D&C Red No. 7 pigment powder
- Deionized water

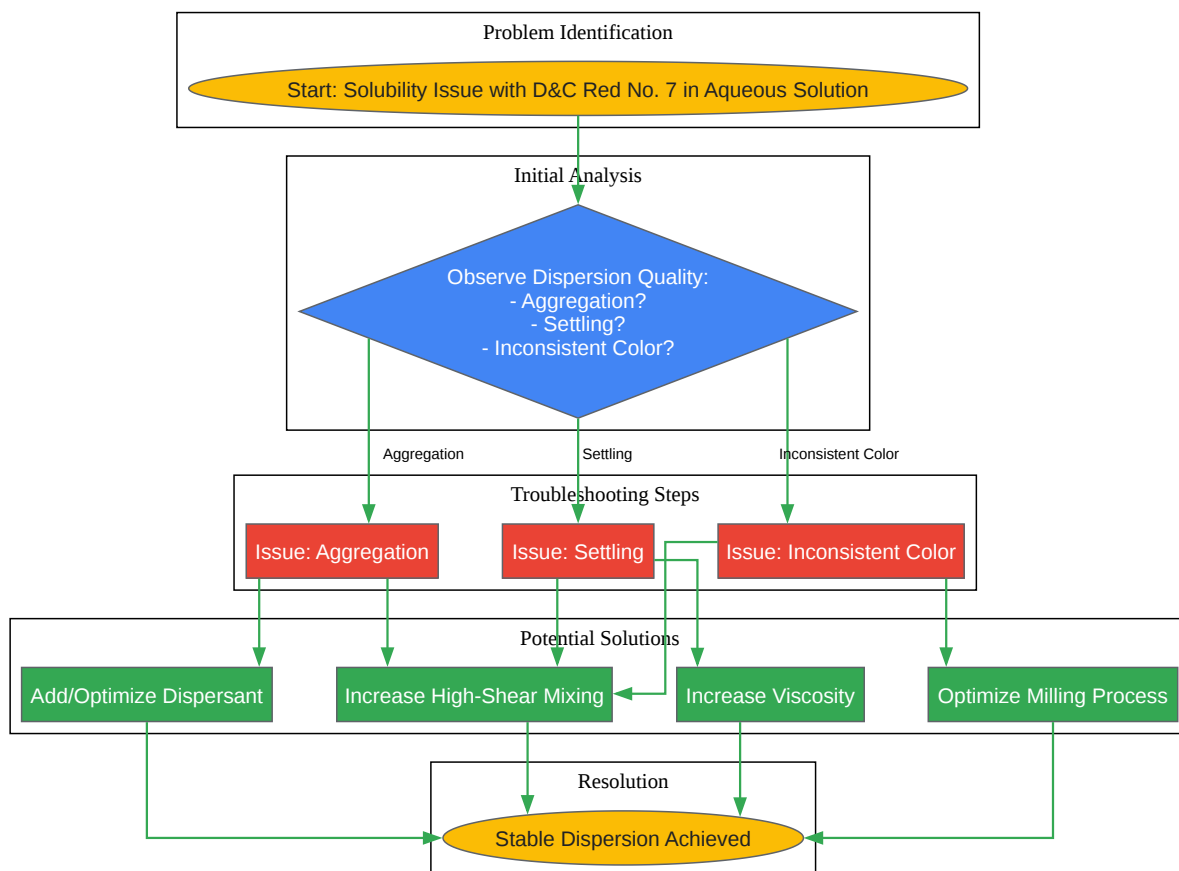
- Dispersant (e.g., a suitable non-ionic or anionic surfactant)
- Defoamer (optional, but recommended)
- High-shear mixer (e.g., homogenizer or ultrasonicator)
- Bead mill (optional, for finer dispersions)
- Analytical balance
- Beakers and other standard laboratory glassware

Procedure:

- Preparation of the Aqueous Phase:
 - Weigh the required amount of deionized water into a beaker.
 - Add the selected dispersant to the water and mix until fully dissolved. The concentration of the dispersant will need to be optimized but typically ranges from 1% to 10% based on the pigment weight.
 - If using a defoamer, add it to the solution and mix gently.
- Incorporation of the Pigment:
 - Slowly add the pre-weighed D&C Red No. 7 powder to the aqueous phase while mixing at a moderate speed. This initial step is to ensure the pigment is properly wetted.
- High-Shear Dispersion:
 - Increase the speed of the mixer to a high setting to begin the deagglomeration process. Mix for a predetermined amount of time (e.g., 15-30 minutes). Monitor the temperature of the mixture, as high-shear mixing can generate heat. Cooling may be necessary.
- Milling (Optional):
 - For a finer and more stable dispersion, transfer the pre-dispersion to a bead mill.

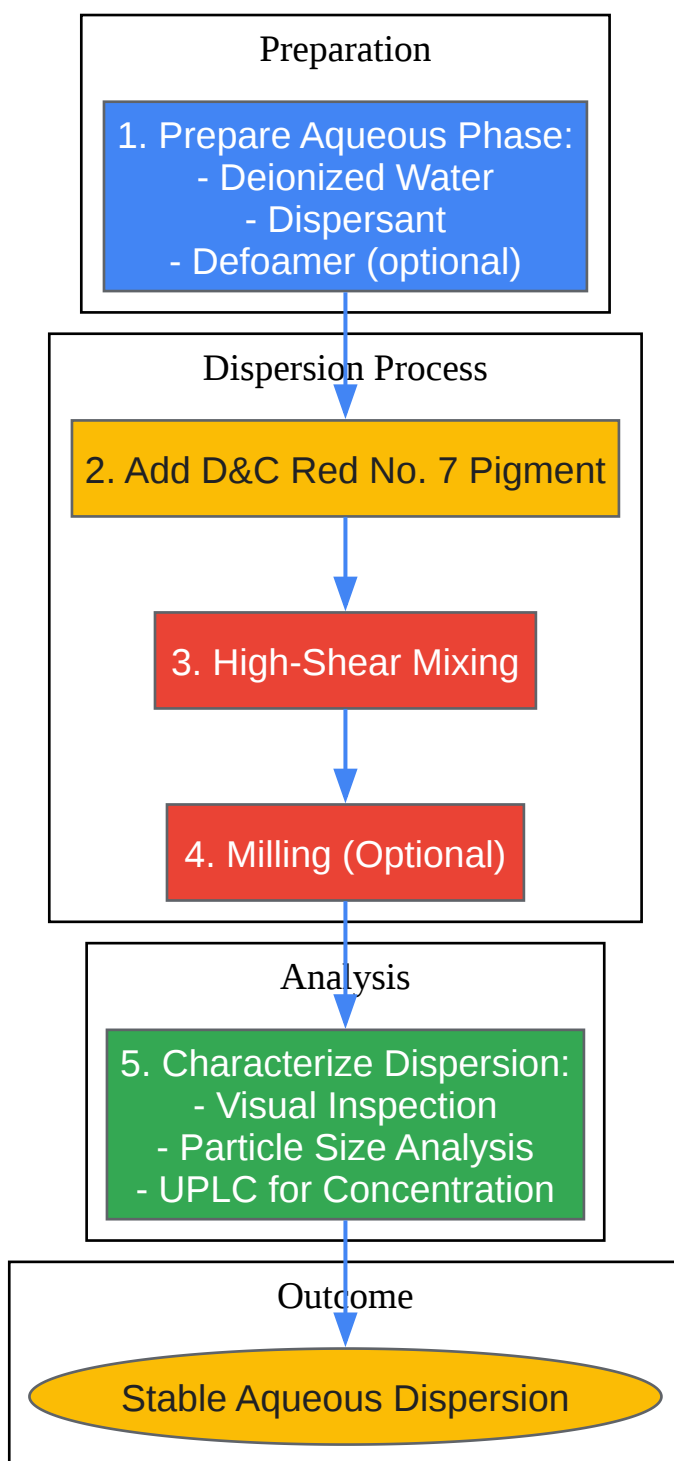
- Mill the dispersion according to the manufacturer's instructions. The milling time will depend on the desired particle size.
- Characterization:
 - After dispersion, visually inspect the sample for any signs of agglomeration or settling.
 - Measure the particle size and particle size distribution using a suitable instrument.
 - The concentration of D&C Red No. 7 in the final dispersion can be determined using analytical techniques such as Ultra-Performance Liquid Chromatography (UPLC).[\[10\]](#)

Visualizations



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Caption: Troubleshooting workflow for D&C Red No. 7 dispersion issues.



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